

Licochalcone C Solubility Profile and Stock Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Licochalcone C

CAS No.: 144506-14-9

Cat. No.: S533103

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The table below summarizes key solvent data for preparing LCC stock solutions.

Solvent	Solubility / Working Concentration	Key Considerations & Applications
DMSO	33.33 mg/mL (98.49 mM) [1]	Standard for <i>in vitro</i> assays; hygroscopic. Precipitate risk upon aqueous dilution.
<i>In Vivo</i> Formulation (DMSO-based)	≥ 2.5 mg/mL (≥ 7.39 mM) [1]	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Confirmed clear solution for animal studies [1].
Ethanol	Used in synthesis & purification [2]	Viable alternative to DMSO, especially for antimicrobial or biofilm assays [2].

Advanced Formulation Strategies to Enhance Solubility

If standard solvents do not yield satisfactory results, consider these advanced formulation strategies, which have been successfully applied to similar chalcones.

Strategy	Description	Evidence from Related Chalcones
Nanoparticle Delivery Systems	Loading drug onto hollow gold nanoparticles (HGNPs) to improve aqueous solubility and dissolution [3] [4].	Licochalcone A: Solubility increased from 136.1 µg/mL (free drug) to 488.9 µg/mL (HGNPs). Maintains pharmacological activity [3] [4].
Hydrogel Formulations with Permeation Enhancers	Using carbomer hydrogels with enhancers (e.g., Transcutol P, Propylene Glycol) to improve drug release and skin retention for topical delivery [5].	Licochalcone A & Glabridin: Enhancers with higher log P and polarizability showed better retention enhancement effects [5].

Experimental Protocols for Common Assays

Here are detailed methodologies for key experiments cited in the search results, adapted for LCC.

Protocol 1: In Vitro Cell Viability Assay (MTT Assay)

This protocol is based on methods used to evaluate LCC's antiproliferative activity in cancer cell lines [6].

- **Stock Solution:** Prepare a 10-50 mM stock of LCC in DMSO or ethanol. Sterile-filter if possible.
- **Cell Seeding:** Seed cells (e.g., 5.0×10^3 cells/well for HCT116) in a 96-well plate and incubate for 24 hours.
- **Dosing:** Treat cells with LCC at desired final concentrations (e.g., 0, 5, 10, 20 µM). Keep the final concentration of DMSO constant and below 0.1% (v/v) across all wells, including vehicle controls.
- **Incubation:** Incubate for 24-48 hours.
- **Viability Measurement:** Add MTT reagent (5 mg/mL) and incubate for 1-4 hours. Dissolve formed formazan crystals in DMSO and measure absorbance at 570 nm.

Protocol 2: In Vitro Antibacterial and Biofilm Assay

This protocol is based on studies evaluating LCC's effects against *S. aureus* and its biofilms [2].

- **Stock Solution:** Prepare LCC stock in DMSO or ethanol [2].

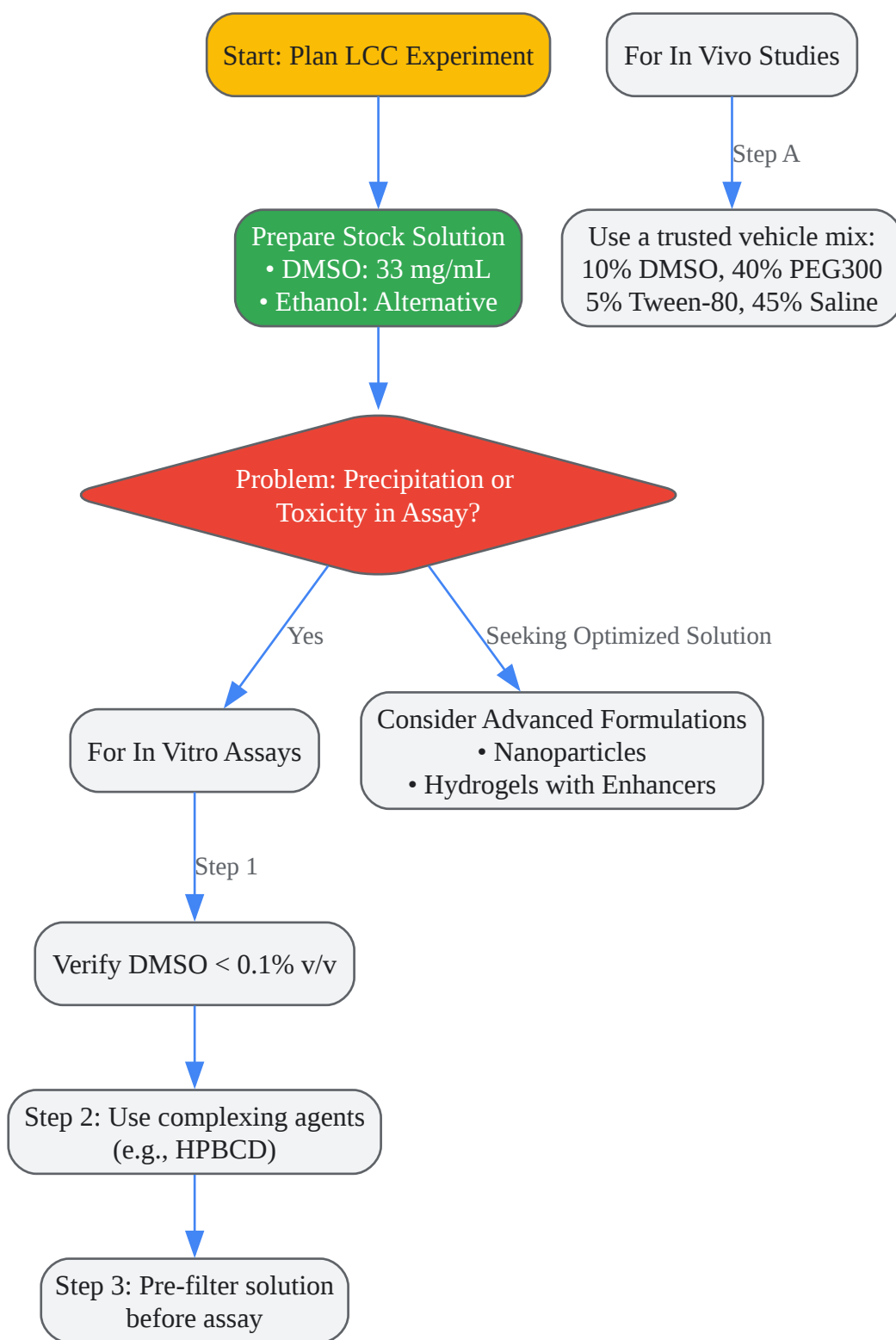
- **Broth Microdilution (MIC):** Prepare a serial dilution of LCC in Mueller-Hinton Broth in a 96-well plate. Inoculate with bacteria (e.g., *S. aureus* at $\sim 5 \times 10^5$ CFU/mL) and incubate for 18-24 hours. The MIC is the lowest concentration with no visible growth.
- **Biofilm Inhibition (MBIC):** In a separate plate, incubate bacteria with LCC under conditions that promote biofilm formation (e.g., using Tryptic Soy Broth with 1% glucose for staphylococci). After incubation, wash, fix, and stain biofilms with crystal violet (0.1%). Elute the dye and measure absorbance at 595 nm. The **MBIC₅₀** is the concentration that inhibits 50% of biofilm formation [2].

Troubleshooting Common Solubility Issues

- **Problem: Precipitation in aqueous cell culture media.**
 - **Solution:** Ensure the final DMSO concentration does not exceed 0.1%. Alternatively, use a nano-formulation of LCC or a complexing agent like hydroxypropyl- β -cyclodextrin (HPBCD).
- **Problem: High background or toxicity in control groups.**
 - **Solution:** Meticulously include a vehicle control with the exact same concentration of DMSO (or other solvent) as your highest dosed group. This is critical for ruling out solvent-specific effects [6].
- **Problem: Inconsistent results in biological assays.**
 - **Solution:** Sonication and gentle warming of the stock solution before each use can ensure LCC is fully dissolved. For long-term stability, store stock solutions as small aliquots at -20°C or -80°C , protected from light.

Experimental Workflow Diagram

The diagram below summarizes the decision-making process for addressing LCC solubility in your experiments.



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